

Troubleshooting Pseurotin A instability in cell culture media

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Compound of Interest

Compound Name: *Pseurotin*

Cat. No.: *B1257602*

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Technical Support Center: Pseurotin A

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the use of **Pseurotin A** in cell culture experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges related to the stability and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **Pseurotin A** and what are its key properties?

Pseurotin A is a fungal secondary metabolite originally isolated from *Aspergillus fumigatus*. It is a spirocyclic γ -lactam with a molecular weight of 431.4 g/mol ^[1] It is known to exhibit a range of biological activities, including the inhibition of IgE production, nematocidal activity, and suppression of signaling pathways such as MAPK and NF- κ B.

Physicochemical Properties of **Pseurotin A**

Property	Value
CAS Number	58523-30-1
Molecular Formula	C ₂₂ H ₂₅ NO ₈
Molecular Weight	431.4 g/mol
Appearance	Solid
Solubility	Soluble in DMSO and Methanol

Q2: How should I prepare and store stock solutions of **Pseurotin A**?

Proper preparation and storage of stock solutions are critical for ensuring the consistency and reproducibility of your experiments.

Stock Solution Preparation and Storage Recommendations

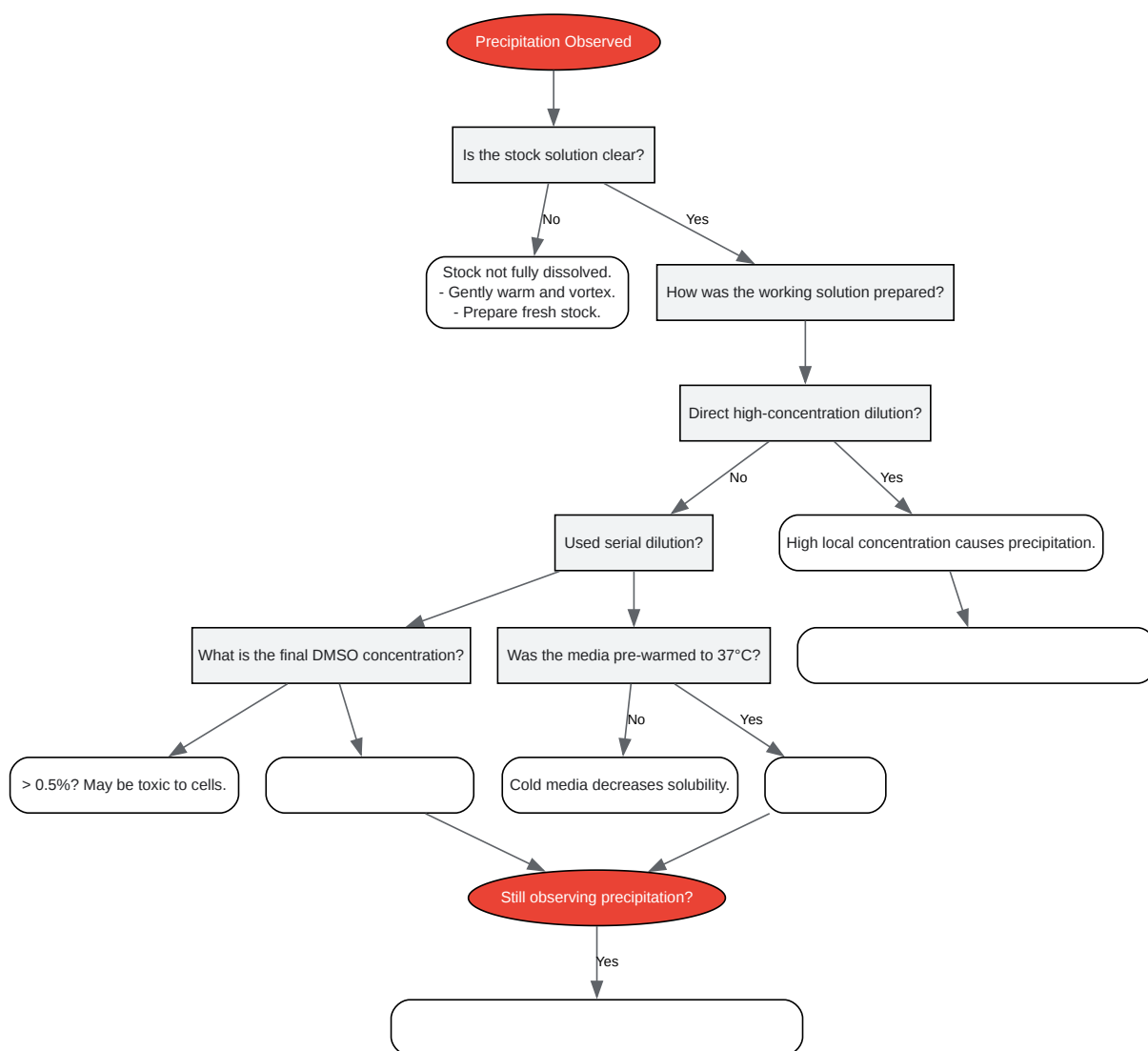
Parameter	Recommendation
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Stock Concentration	10 mM is a common starting concentration.
Storage Temperature	-20°C for long-term storage.
Stability of Solid	≥ 4 years at -20°C.
Stability in DMSO	Solutions in DMSO may be stored at -20°C for up to 3 months. [2]
Freeze-Thaw Cycles	Minimize by preparing single-use aliquots.

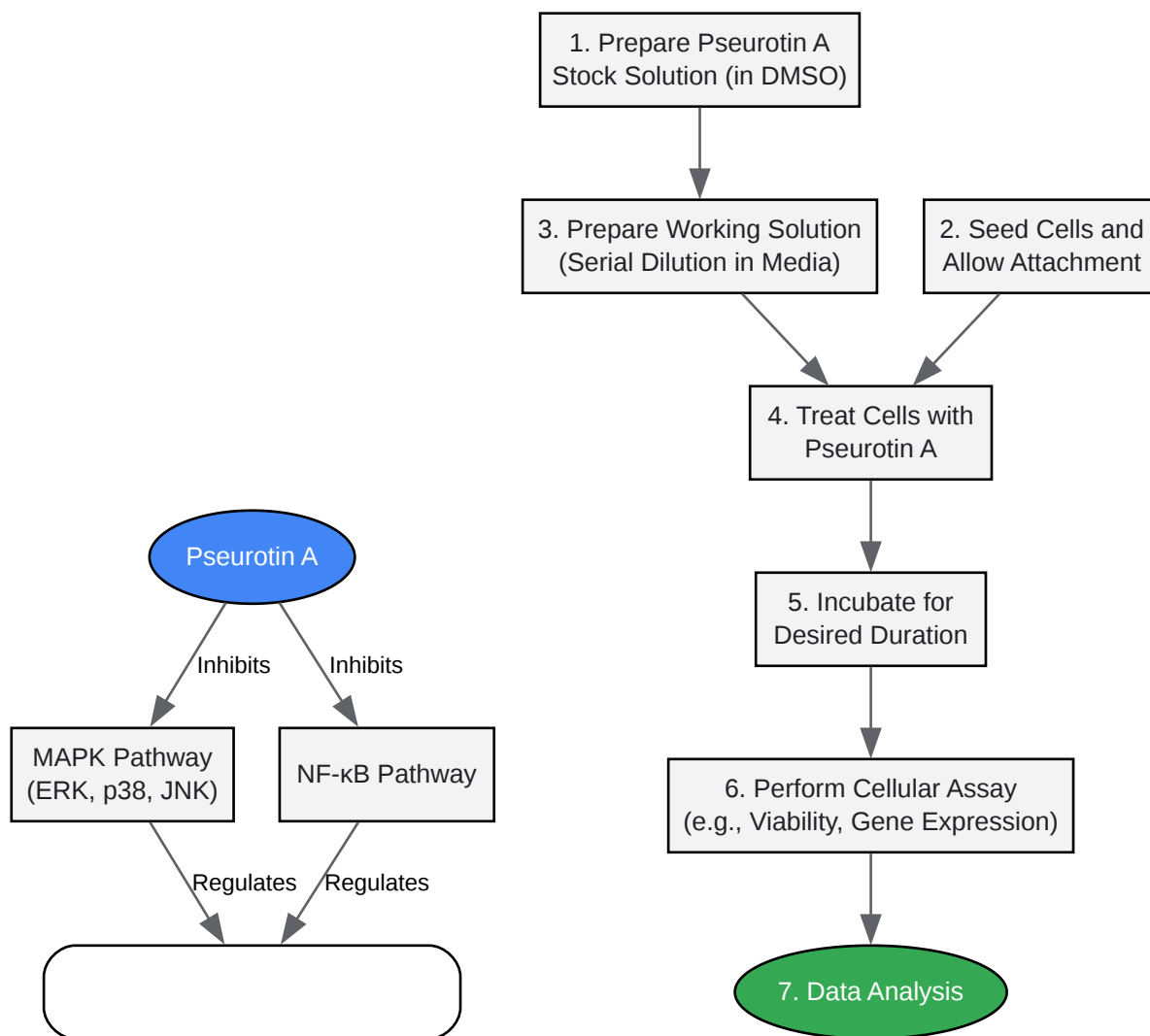
Troubleshooting Guide: Pseurotin A Instability and Precipitation in Cell Culture Media

Problem: I am observing a precipitate in my cell culture medium after adding **Pseurotin A**.

This is a common issue encountered with hydrophobic compounds like **Pseurotin A** when they are introduced into an aqueous environment like cell culture media.

Troubleshooting Workflow for Compound Precipitation





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References

- 1. A Systematic Study on the Degradation Products Generated from Artificially Aged Microplastics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

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